

Personal protective equipment for handling sn-Glycerol 3-phosphate lithium

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Compound of Interest

Compound Name: *sn-Glycerol 3-phosphate lithium*

Cat. No.: *B15376371*

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Essential Safety and Handling Guide for sn-Glycerol 3-phosphate lithium

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **sn-Glycerol 3-phosphate lithium** salt in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe and effective use of this compound.

Personal Protective Equipment (PPE)

Based on the potential hazards of skin, eye, and respiratory irritation associated with lithium phosphate compounds, the following personal protective equipment is mandatory when handling **sn-Glycerol 3-phosphate lithium** salt.

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses with side-shields conforming to appropriate government standards (e.g., EN166 in the EU or NIOSH in the US). A face shield may be required for larger quantities or when there is a significant risk of splashing.
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before use and disposed of properly after handling the chemical.
Skin and Body Protection	A standard laboratory coat is required. For operations with a higher risk of exposure, additional protective clothing may be necessary. Ensure skin is not exposed.
Respiratory Protection	When handling the solid form, especially if dust can be generated, use a NIOSH-approved N95 (or better) particulate respirator. Work in a well-ventilated area, preferably in a chemical fume hood.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory.
- Use a chemical fume hood for all procedures that may generate dust or aerosols.
- An eyewash station and safety shower must be readily accessible in the work area.

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read the Safety Data Sheet (SDS) if available.

- **Weighing and Transfer:** Conduct all weighing and transfer of the solid compound within a chemical fume hood to minimize inhalation of any dust.
- **Solution Preparation:** When dissolving the solid, add it slowly to the solvent to avoid splashing.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water. Clean all equipment and the work area to prevent contamination.

Storage:

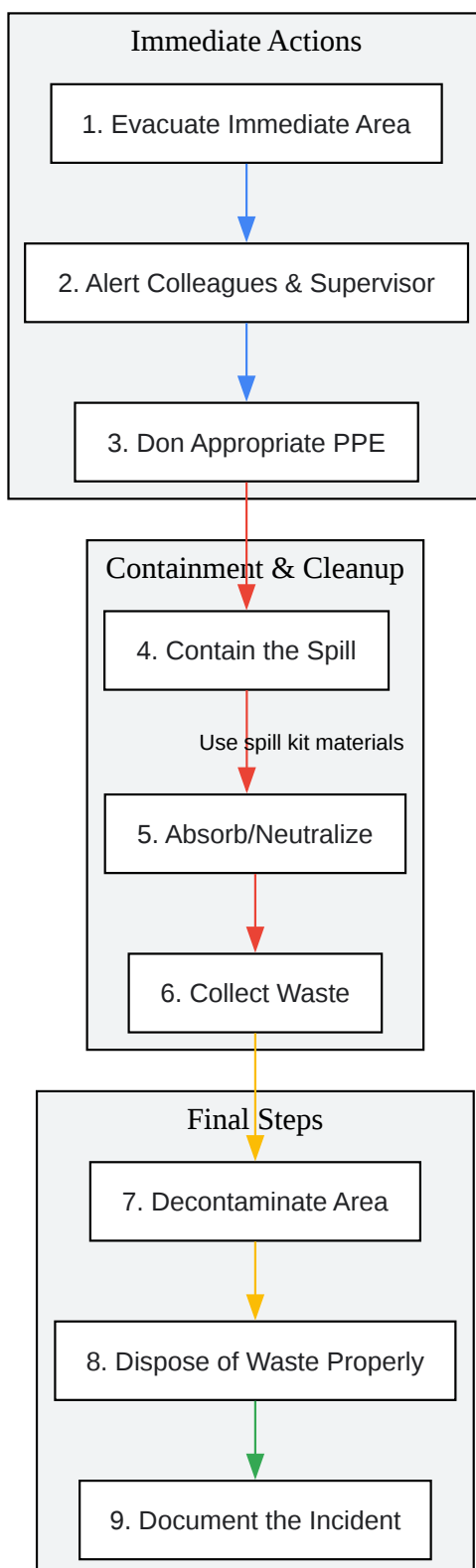
- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Recommended storage temperature is -20°C.^[1]
- This compound is a combustible solid; store away from heat, open flames, and strong oxidizing agents.^[1]

Disposal Plan

Dispose of **sn-Glycerol 3-phosphate lithium** salt and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to arrange for pickup and disposal. Do not allow the chemical to enter drains or waterways.

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, follow the workflow outlined below to ensure a safe and effective response.



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References

- 1. sn-Glycerol 3-phosphate lithium salt $\geq 95.0\%$ (TLC) | Sigma-Aldrich [sigmaaldrich.com]
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